

Application Notes and Protocols for Measuring Downstream Signaling of KRAS G12C

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Compound of Interest

Compound Name: *KRAS G12C inhibitor 31*

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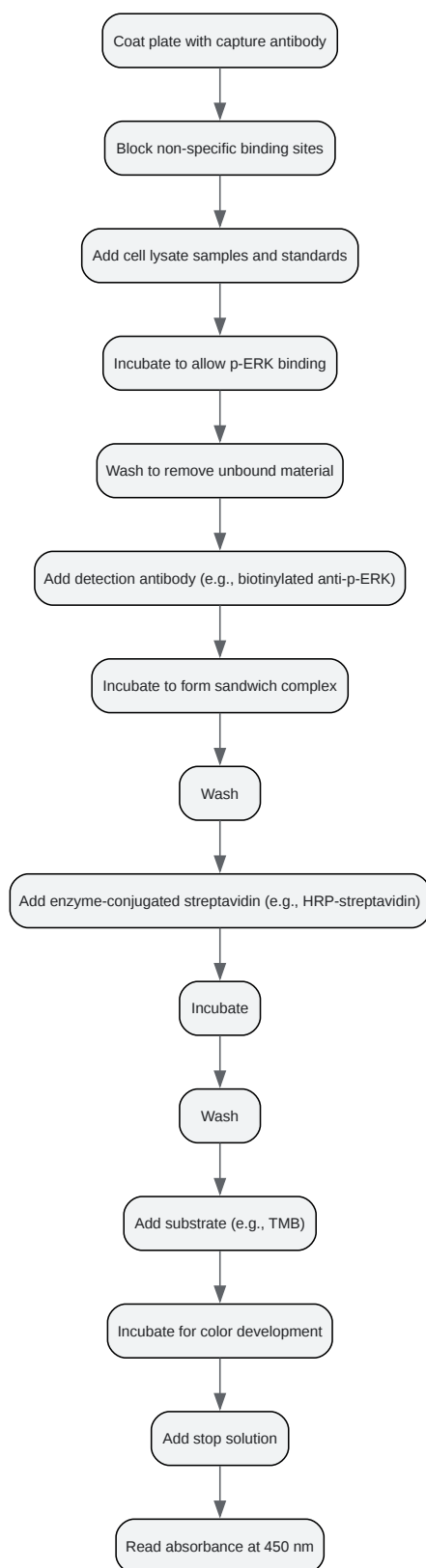
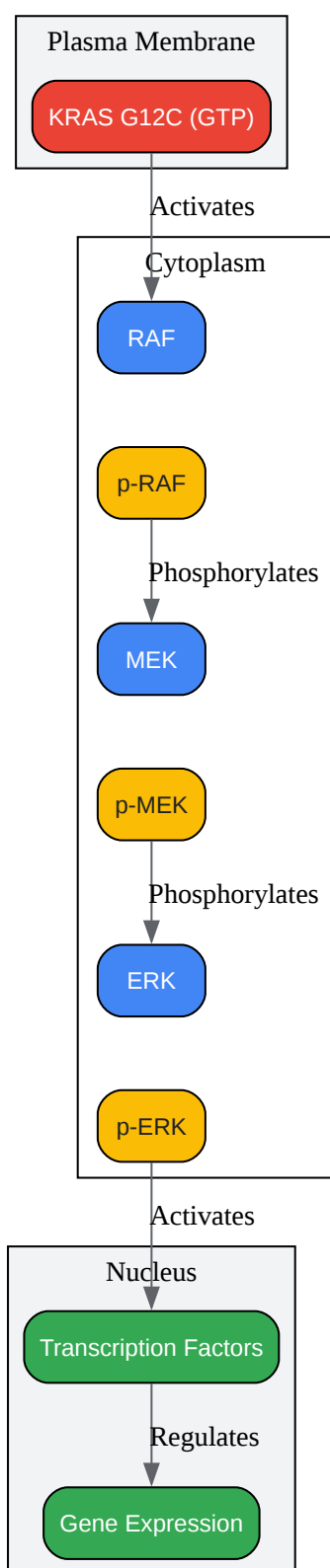
Introduction

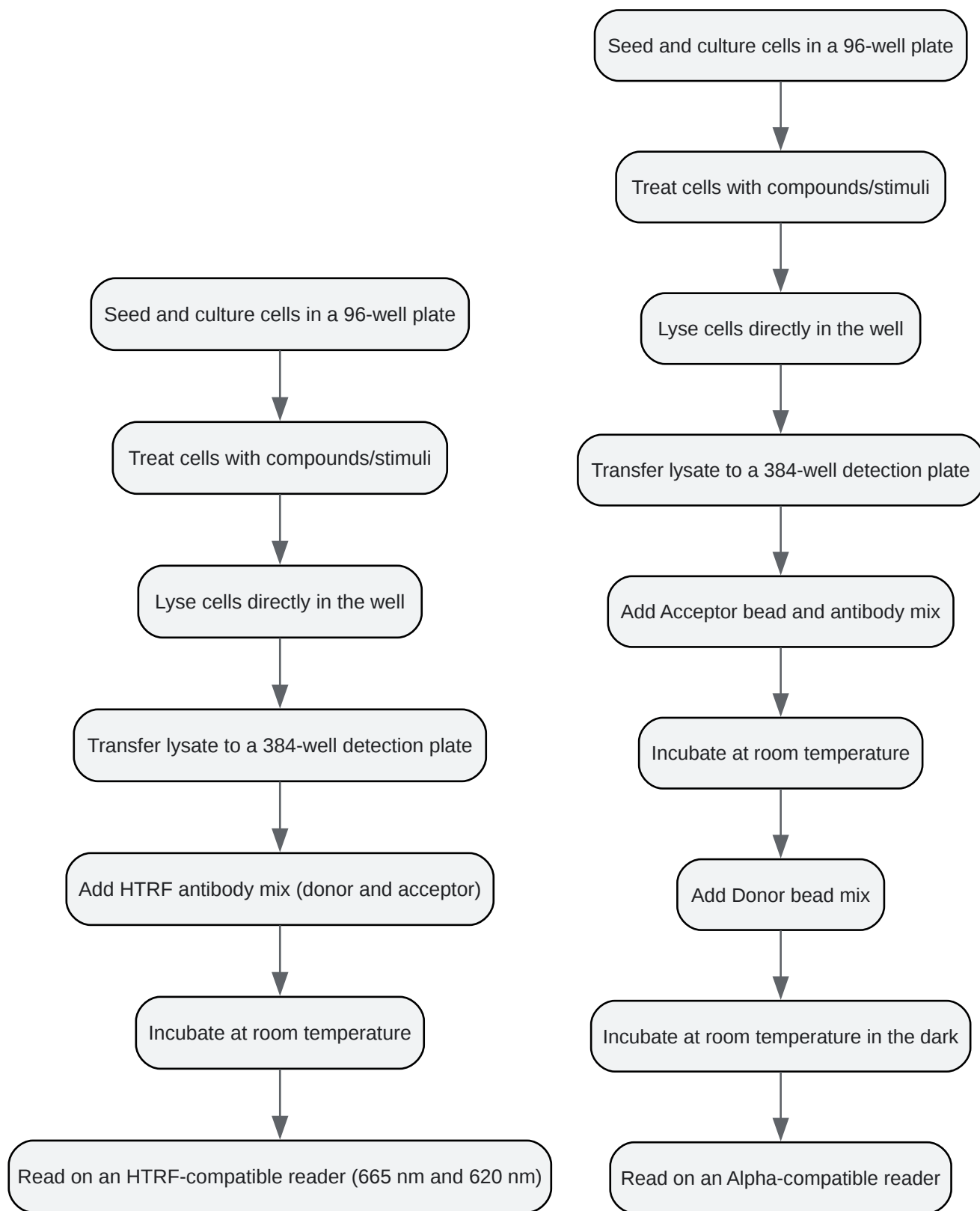
The Kirsten Rat Sarcoma Viral Oncogene Homolog (KRAS) is a frequently mutated oncogene in human cancers. The specific G12C mutation in KRAS has emerged as a key therapeutic target, leading to the development of novel covalent inhibitors. Assessing the efficacy of these inhibitors and understanding the intricate downstream signaling pathways regulated by KRAS G12C is paramount for drug development and cancer research. This document provides detailed application notes and protocols for a variety of assays designed to measure the downstream signaling events of KRAS G12C, enabling researchers to quantify pathway modulation and inhibitor efficacy.

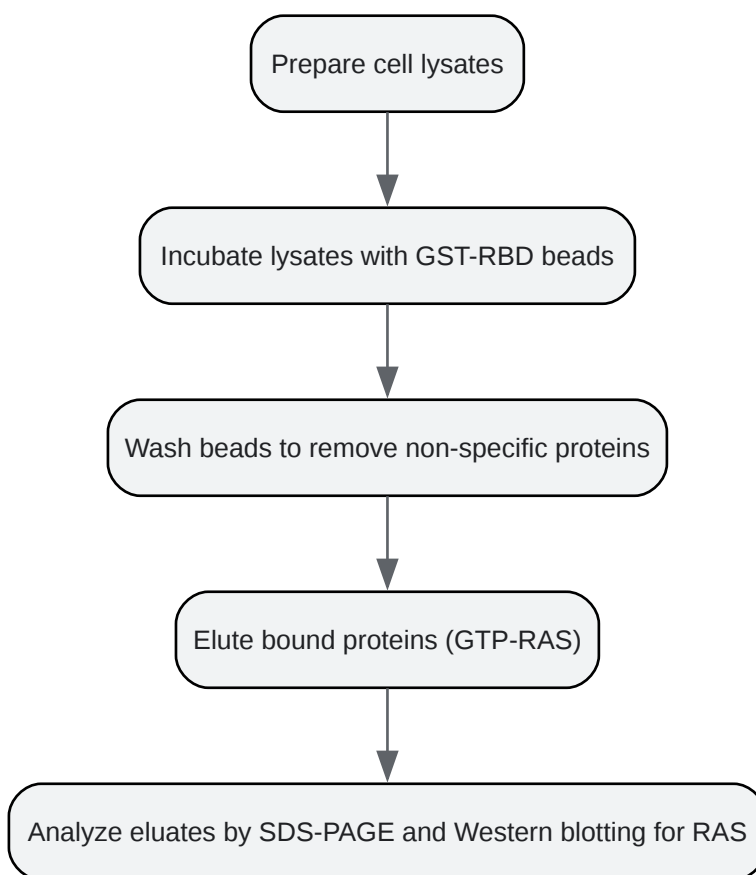
The primary signaling cascade downstream of KRAS is the mitogen-activated protein kinase (MAPK) pathway, which includes RAF, MEK, and ERK.[1] Activation of KRAS leads to the phosphorylation and activation of these downstream kinases, culminating in the phosphorylation of extracellular signal-regulated kinase (ERK).[2] Therefore, monitoring the phosphorylation status of ERK (p-ERK) is a robust and widely used readout for KRAS signaling activity.[2] This document will focus on assays measuring p-ERK, as well as methods to determine the activation state of RAS proteins directly.

I. KRAS G12C Signaling Pathway

The KRAS protein cycles between an inactive GDP-bound state and an active GTP-bound state.[3] The G12C mutation impairs the GTPase activity of KRAS, leading to an accumulation of the active GTP-bound form and constitutive activation of downstream signaling pathways.[4] The canonical MAPK pathway is a key effector of KRAS signaling.[5]







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References

- 1. researchgate.net [researchgate.net]
- 2. documents.thermofisher.com [documents.thermofisher.com]
- 3. KRASG12C-independent feedback activation of wild-type RAS constrains KRASG12C inhibitor efficacy - PMC [pmc.ncbi.nlm.nih.gov]
- 4. biorxiv.org [biorxiv.org]
- 5. Mapping the Interactome of KRAS and Its G12C/D/V Mutants by Integrating TurboID Proximity Labeling with Quantitative Proteomics - PMC [pmc.ncbi.nlm.nih.gov]

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